

4-morpholinyl benzoyl chloride physical state solid vs liquid

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Compound of Interest

Compound Name: Benzoyl chloride, 4-(4-morpholinyl)-

CAS No.: 162848-18-2

Cat. No.: B1143147

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Technical Guide: 4-(4-Morpholinyl)benzoyl Chloride

Physical State, Stability, and Handling Protocols[1]

Part 1: Executive Summary & Core Directive

The Definitive Answer: 4-(4-Morpholinyl)benzoyl chloride (CAS: 162848-18-2) is chemically stable and physically isolated as a SOLID in the form of its hydrochloride salt.[1]

The "Liquid" Misconception: If this compound appears as a liquid or viscous paste in your laboratory, it is likely due to one of three critical failure modes:

- **Free Base Instability:** The free base form (non-salt) is an unstable liquid that rapidly undergoes intermolecular self-polymerization (nucleophilic attack of the morpholine nitrogen on the acyl chloride).

- Hydrolysis: Exposure to atmospheric moisture hydrolyzes the acyl chloride back to 4-morpholinobenzoic acid (solid) mixed with liquid hydrolysis byproducts (HCl/water), creating a "mush."[\[1\]](#)
- Solvent Entrapment: Incomplete drying after synthesis (often thionyl chloride or dichloromethane retention).[\[1\]](#)[\[2\]](#)

Target Audience Directive: This guide assumes you are synthesizing or utilizing this intermediate for amide coupling or heterocycle formation. The protocols below prioritize maintaining the protonated morpholine ring to prevent self-destruction of the molecule.

Part 2: Physicochemical Profile[\[3\]](#)[\[4\]](#)

Property	Data	Notes
Chemical Name	4-(4-Morpholinyl)benzoyl chloride hydrochloride	The stable isolable form. [1]
CAS Number	162848-18-2	Often cited for the HCl salt. [1] [3]
Molecular Formula	C ₁₁ H ₁₂ ClNO ₂ [1] [4] · HCl	MW: ~262.13 g/mol (Salt form).
Physical State	Crystalline Solid	Usually off-white to yellow powder. [1]
Melting Point	>200°C (Decomposes)	High lattice energy due to ionic salt character. [1]
Solubility	DCM, Chloroform (limited), DMF	Reacts violently with water/alcohols.
Stability	Moisture Sensitive; pH Sensitive	Stable only under anhydrous, acidic conditions. [1]

Part 3: The Stability Mechanism (Why it must be a Solid)

The physical state is dictated by the chemical incompatibility of the two functional groups present on the molecule: the nucleophilic amine (morpholine) and the electrophilic acyl chloride.

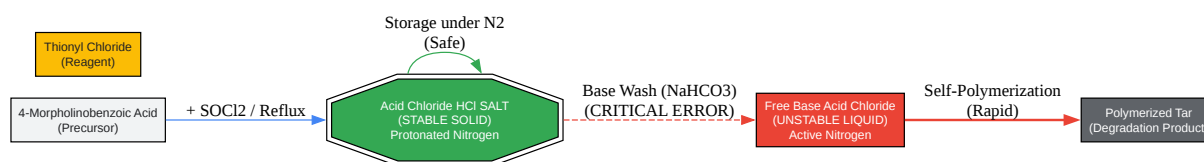
The Self-Destruction Pathway

If isolated as a neutral free base (liquid), the morpholine nitrogen of Molecule A attacks the carbonyl carbon of Molecule B. This leads to rapid polymerization, turning the liquid into an intractable tar/solid mass.

The Stabilization Strategy (Protonation)

By synthesizing and storing the compound as the Hydrochloride Salt, the morpholine nitrogen is protonated (

). This removes its nucleophilicity, preventing self-reaction and allowing the compound to exist as a stable crystalline solid.[1]



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Caption: Figure 1. The stability dependency on protonation. Attempting to isolate the liquid free base results in rapid polymerization.

Part 4: Synthesis & Isolation Protocol

This protocol ensures the isolation of the Solid Hydrochloride Salt.

Reagents:

- 4-Morpholinobenzoic acid (1.0 eq)[1]
- Thionyl Chloride (SOCl_2) (5.0 eq) - Acts as reagent and solvent.[1]
- Catalytic DMF (1-2 drops) - Activates the thionyl chloride.[1]

- Anhydrous Dichloromethane (DCM) or Toluene (Optional co-solvent).

Step-by-Step Methodology:

- Setup: Flame-dry a round-bottom flask equipped with a magnetic stir bar and a reflux condenser fitted with a CaCl_2 drying tube or N_2 line.
- Charging: Add 4-morpholinobenzoic acid (solid) to the flask.
- Chlorination:
 - Neat Method: Add Thionyl Chloride slowly.^[1] Add 1 drop of DMF.
 - Solvent Method: Suspend acid in anhydrous DCM, then add Thionyl Chloride (2-3 eq) and DMF.
- Reflux: Heat to reflux (75-80°C for neat SOCl_2) for 2–4 hours.
 - Visual Cue: The reaction is complete when the suspension becomes a clear, homogeneous solution and gas evolution (HCl/SO_2) ceases.
- Isolation (The Critical Solidification Step):
 - Cool the mixture to room temperature.
 - Remove excess SOCl_2 under reduced pressure (Rotary evaporator with a base trap).
 - Co-evaporation: Add anhydrous Toluene (2x) and re-evaporate to azeotrope off trace SOCl_2 .
 - Precipitation: The residue might appear as a viscous oil initially.^[1] Add anhydrous Diethyl Ether or Hexane and scratch the flask walls.^[1] The product should crash out as a yellow/off-white solid.
- Filtration: Filter the solid rapidly under Nitrogen/Argon blanket (Schlenk filtration recommended).^[1]
- Drying: Dry under high vacuum for 4 hours.

Yield: Quantitative (>95%). Storage: Store in a tightly sealed vial, under Argon, at 4°C or -20°C.

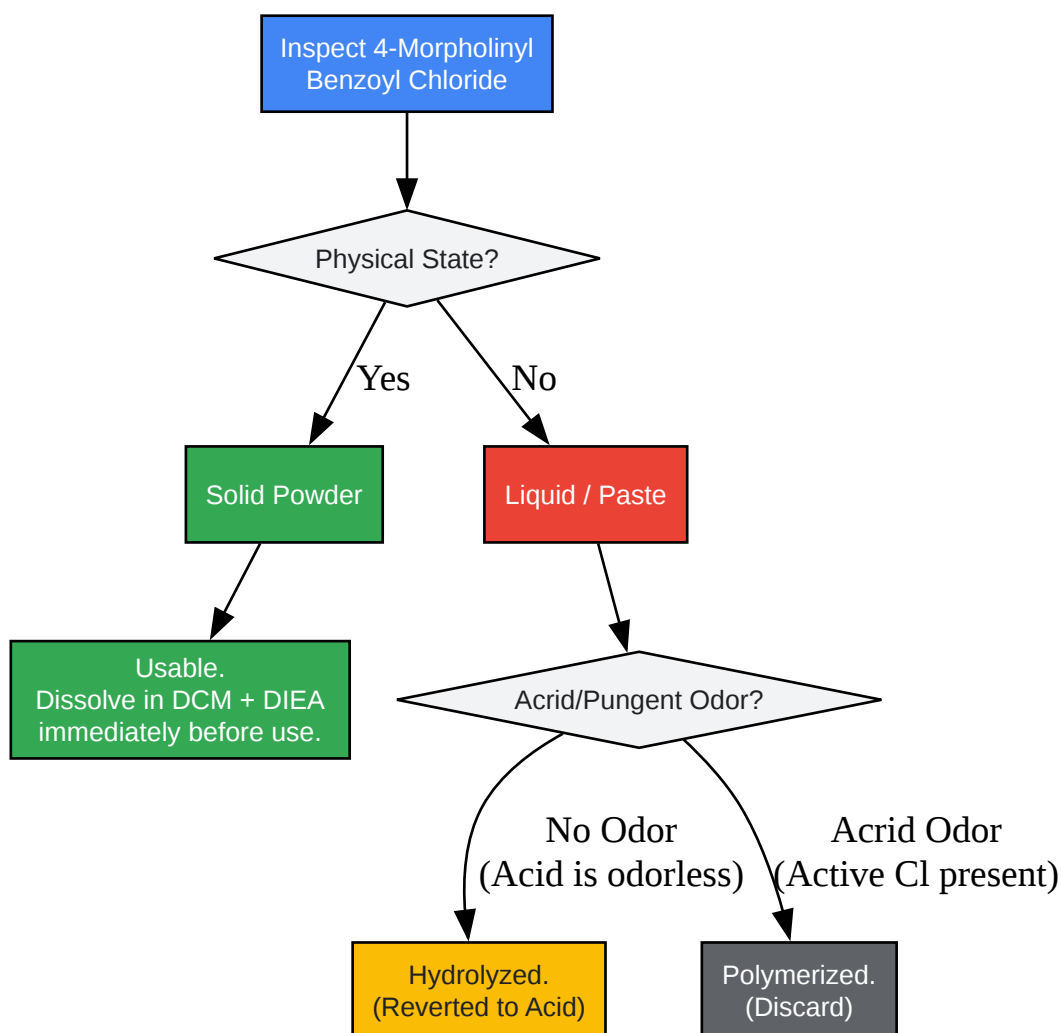
Part 5: Quality Control & Handling

How to verify your material is the correct Solid state and not degraded.[1]

Test	Observation (Pure Solid HCl Salt)	Observation (Degraded/Liquid)
Visual	Yellow/Off-white crystalline powder	Brown sticky paste or fuming liquid
Solubility	Dissolves in dry DCM/DMF	Insoluble chunks (Polymer) or biphasic (Hydrolysis)
Reaction with Water	Violent fizzing (Release of HCl gas)	Minimal fizzing (Already hydrolyzed to acid)
Melting Point	High (>200°C dec)	Indistinct / Melts <100°C

Handling Decision Tree

Use this workflow to determine if your batch is usable.



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Caption: Figure 2. Quality control workflow. Liquid samples are generally compromised and should be discarded or re-purified via recrystallization (if only partially hydrolyzed).

References

- Compound Identity & CAS: 4-Morpholinobenzoyl chloride hydrochloride (CAS 162848-18-2). [1][3] BLD Pharm Catalog. Retrieved from
- Synthesis Methodology: General procedure for conversion of amino-benzoic acids to acid chlorides using Thionyl Chloride.[1] Organic Syntheses, Coll.[1][5] Vol. 1, p. 394 (similar protocol for p-nitrobenzoyl chloride).[1] Retrieved from

- Physical Properties: 4-(4-Morpholinyl)benzoyl chloride hydrochloride physical specifications. ChemSrc. Retrieved from
- Stability of Amino Acid Chlorides: "Self-Polymerization of Amino Acid Chlorides." Master Organic Chemistry. Retrieved from

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Sources

- 1. 4-Morpholinecarbonyl chloride | C₅H₈ClNO₂ | CID 84810 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. 4-Picolyl chloride hydrochloride | CAS#:1822-51-1 | Chemsrcc [chemsrc.com]
- 4. 162848-18-2|4-Morpholinobenzoyl chloride|BLD Pharm [bldpharm.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
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